

# A Comprehensive Technical Guide to Methyl D-phenylalaninate

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## Compound of Interest

Compound Name: **Methyl D-phenylalaninate**

Cat. No.: **B3040560**

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CAS Number: 13033-84-6 (for hydrochloride salt)

## Abstract

**Methyl D-phenylalaninate** is a chiral building block of significant interest in the pharmaceutical and fine chemical industries. As a derivative of the non-proteinogenic amino acid D-phenylalanine, it serves as a crucial intermediate in the synthesis of a variety of complex organic molecules, including active pharmaceutical ingredients (APIs). This technical guide provides an in-depth overview of **Methyl D-phenylalaninate**, encompassing its chemical and physical properties, detailed experimental protocols for its synthesis and chiral resolution, and its applications in drug development, with a particular focus on its role in the synthesis of antidiabetic agents.

## Chemical and Physical Properties

**Methyl D-phenylalaninate** is typically handled as its hydrochloride salt to improve stability and ease of handling. The following tables summarize its key chemical identifiers and physical properties.

Table 1: Chemical Identifiers for **Methyl D-phenylalaninate** Hydrochloride

Identifier	Value
CAS Number	13033-84-6
Molecular Formula	C <sub>10</sub> H <sub>14</sub> ClNO <sub>2</sub>
Molecular Weight	215.68 g/mol
IUPAC Name	methyl (2R)-2-amino-3-phenylpropanoate;hydrochloride
Synonyms	D-Phenylalanine methyl ester hydrochloride, Methyl (R)-2-amino-3-phenylpropanoate hydrochloride
InChI Key	SWVMLNPDTIFDDY-SBSPUUFOA-N
SMILES	Cl.COC(=O)--INVALID-LINK--CC1=CC=CC=C1

Table 2: Physical and Chemical Properties of **Methyl D-phenylalaninate** Hydrochloride

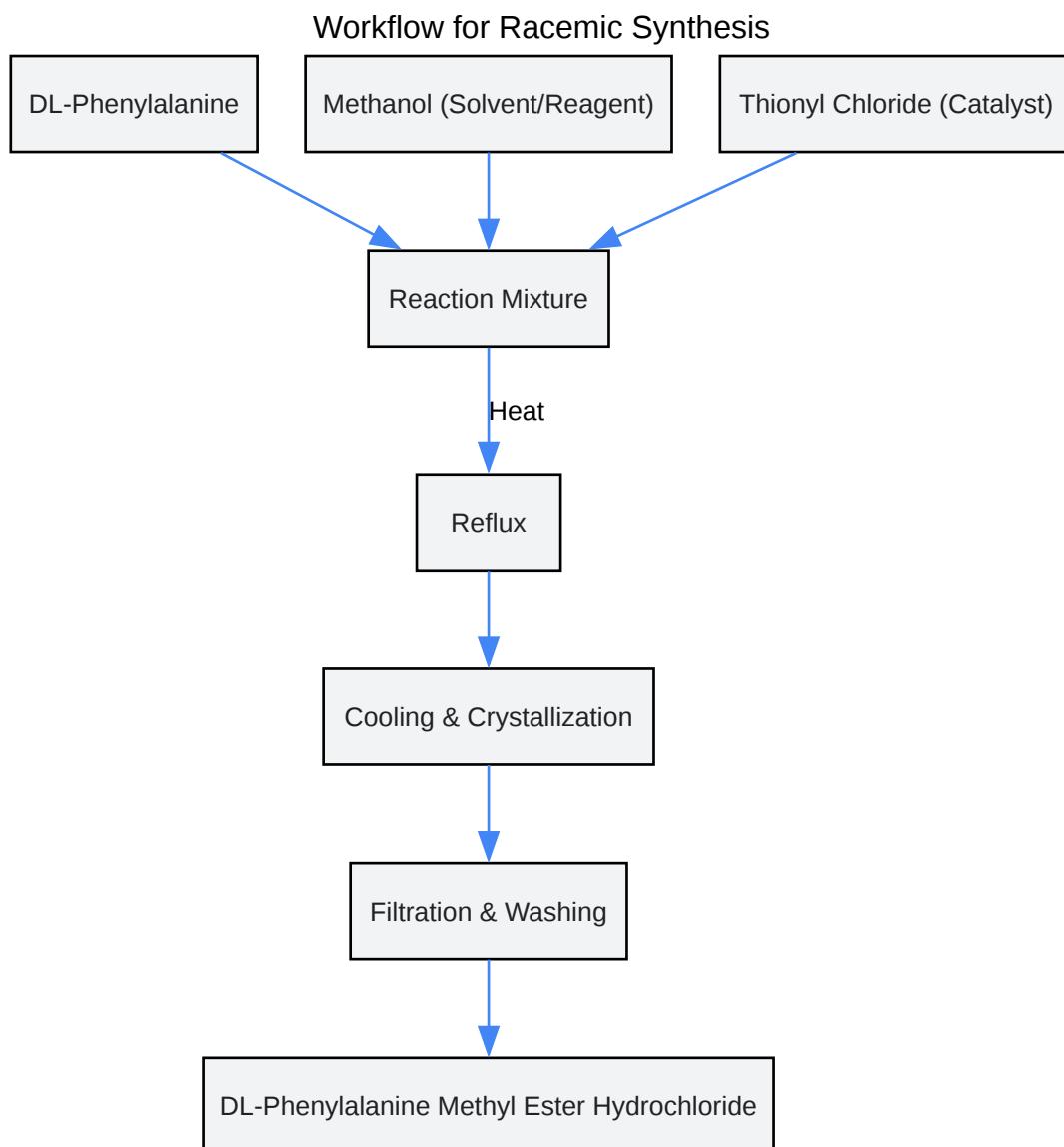
Property	Value	Reference
Appearance	White to pale cream crystalline powder	[1]
Melting Point	159-163 °C	[2]
Boiling Point	264.2 °C at 760 mmHg (for free base)	[2]
Solubility	Soluble in ethanol and methanol.	[2]
Optical Rotation	[ $\alpha$ ] <sup>20</sup> /D ~ -37.0° (c=2 in Ethanol)	[1][2]
Storage Temperature	2-8 °C	[2]

## Synthesis and Chiral Resolution

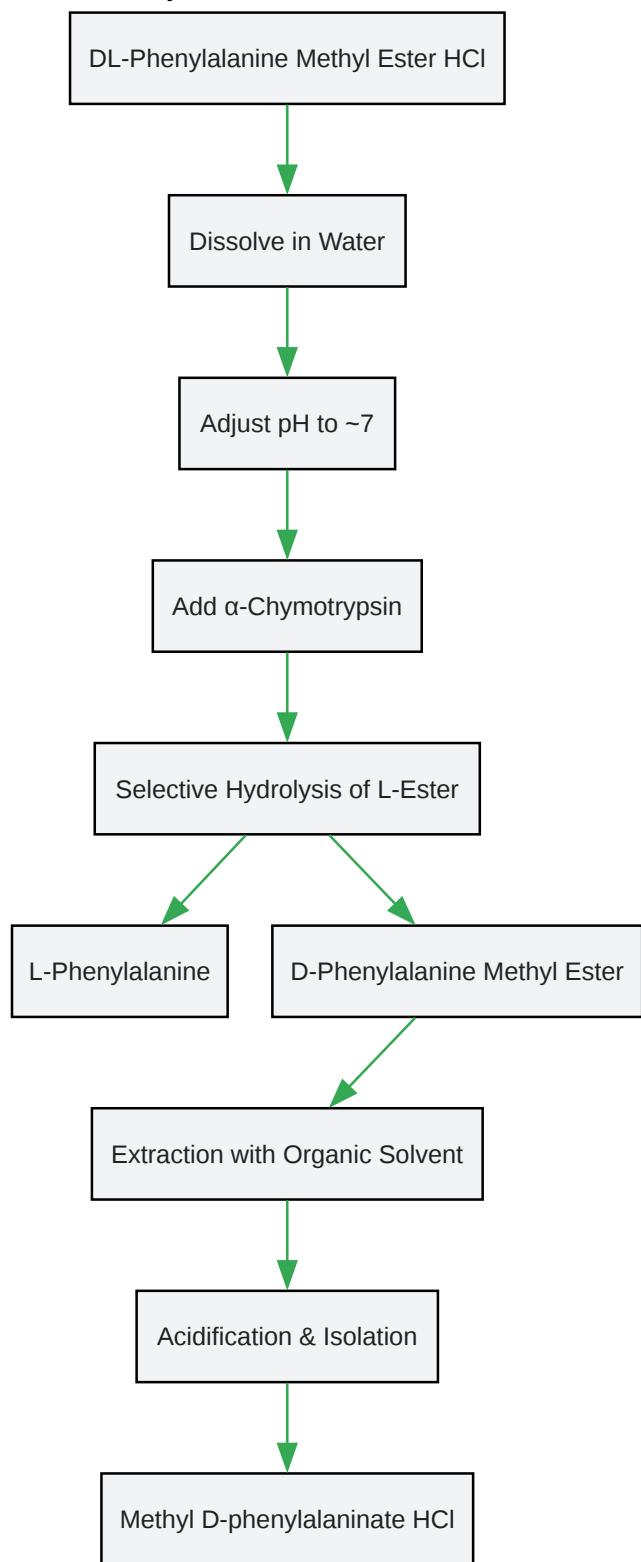
The synthesis of enantiomerically pure **Methyl D-phenylalaninate** is a critical step for its use in pharmaceutical applications. The primary strategies involve either the direct asymmetric synthesis from prochiral precursors or the synthesis of a racemic mixture followed by chiral resolution.

## Synthesis of Racemic DL-Phenylalanine Methyl Ester Hydrochloride

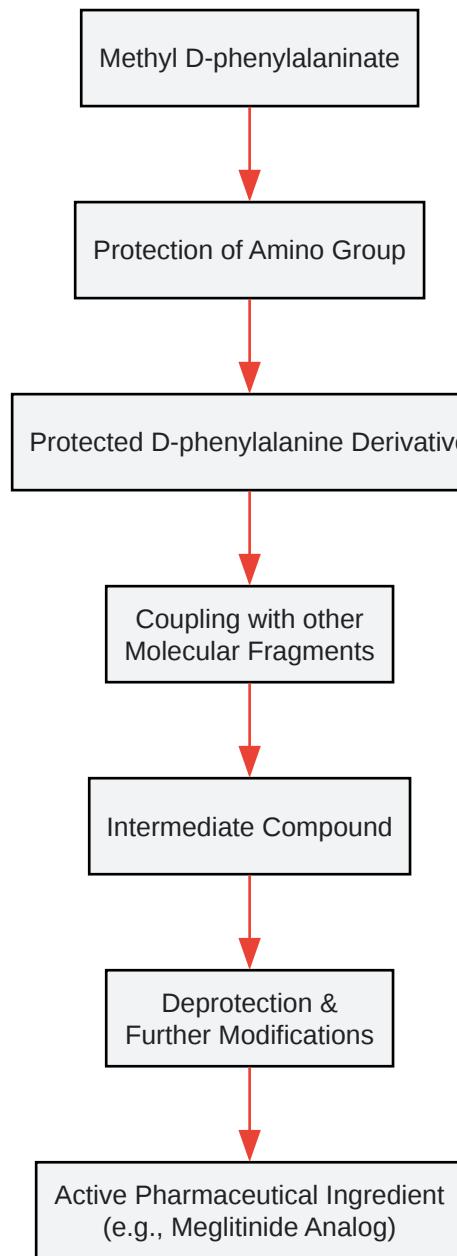
A common method for the synthesis of the racemic ester is the Fischer-Speier esterification of DL-phenylalanine.



## Enzymatic Resolution Workflow



## Role in Antidiabetic Drug Synthesis

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## References

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